

Application Notes and Protocols: GSK-J4

Solution Preparation

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Compound of Interest

Compound Name: Schistoflrfamide

Cat. No.: B1681554

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Introduction

GSK-J4 is a potent and cell-permeable small molecule inhibitor of the Jumonji C (JmjC) domain-containing histone lysine demethylases (KDMs).[1] Specifically, it is the ethyl ester prodrug of GSK-J1, which is rapidly hydrolyzed by cellular esterases into its active form.[1][2] GSK-J4 targets the KDM6 subfamily members, JMJD3 (KDM6B) and UTX (KDM6A), which are responsible for removing methyl groups from lysine 27 of histone H3 (H3K27me3 and H3K27me2).[3][4] Inhibition of these demethylases by GSK-J4 leads to an increase in the global levels of H3K27 trimethylation (H3K27me3), a key epigenetic mark associated with transcriptional repression (gene silencing). Due to its role in epigenetic regulation, GSK-J4 is widely used in research to study cellular differentiation, inflammation, and cancer. For instance, it has been shown to attenuate the production of pro-inflammatory cytokines like TNF- α in macrophages.

These application notes provide detailed protocols for the preparation of GSK-J4 solutions for use in both in vitro and in vivo experimental settings.

Compound Data and Properties

A summary of the key quantitative data and physical properties for GSK-J4 is provided below.

Property	Value
Compound Name	GSK-J4
Synonym(s)	Ethyl 3-((6-(4,5-dihydro-1H-benzo[d]azepin-3(2H)-yl)-2-(pyridin-2-yl)pyrimidin-4-yl)amino)propanoate
Molecular Formula	C ₂₄ H ₂₇ N ₅ O ₂
Molecular Weight	417.5 g/mol
CAS Number	1373423-53-0
Appearance	White to beige powder
Purity	≥98% (HPLC)
IC ₅₀ Values	JMJD3/KDM6B: 8.6 μMUTX/KDM6A: 6.6 μMTNF-α production inhibition (in human macrophages): 9 μM
Storage Conditions	Store powder desiccated at -20°C for up to 3 years or at 2-8°C. Store stock solutions in aliquots at -80°C for up to 1 year or -20°C for up to 6 months. Avoid repeated freeze-thaw cycles.
Solubility	DMSO: Soluble up to 141 mg/mL (337.72 mM). Also reported as 20 mg/mL, 30 mg/mL, 84 mg/mL, and 100 mM.Ethanol: Soluble up to 41.75 mg/mL (100 mM). Also reported as 20 mg/mL.DMF: 30 mg/mL.DMSO:PBS (pH 7.2) (1:7): 0.1 mg/mL.

Experimental Protocols

1. Preparation of Stock Solutions for In Vitro Use

This protocol describes the preparation of a high-concentration stock solution of GSK-J4, typically in DMSO, for use in cell culture experiments.

Materials:

- GSK-J4 powder
- Anhydrous or high-purity Dimethyl Sulfoxide (DMSO)
- Sterile microcentrifuge tubes or vials
- Calibrated pipettes and sterile tips

Protocol:

- **Pre-weighing Preparation:** Allow the GSK-J4 vial to equilibrate to room temperature before opening to prevent condensation of moisture.
- **Weighing:** Accurately weigh the desired amount of GSK-J4 powder in a sterile microcentrifuge tube.
- **Solvent Addition:** Add the calculated volume of DMSO to achieve the desired stock concentration (e.g., for a 10 mM stock solution, add 239.5 μ L of DMSO per 1 mg of GSK-J4).
- **Dissolution:** Vortex or sonicate the solution gently until the GSK-J4 powder is completely dissolved, resulting in a clear solution. Using fresh DMSO is recommended as absorbed moisture can reduce solubility.
- **Sterilization (Optional):** If required, sterilize the stock solution by filtering it through a 0.22 μ m syringe filter compatible with DMSO.
- **Aliquoting and Storage:** Aliquot the stock solution into smaller, single-use volumes in sterile tubes to minimize freeze-thaw cycles. Store the aliquots at -20°C or -80°C.

2. Preparation of Working Solutions for Cell-Based Assays

This protocol details the dilution of the stock solution into a final working concentration in cell culture media.

Materials:

- GSK-J4 stock solution (e.g., 10 mM in DMSO)
- Appropriate sterile cell culture medium

Protocol:

- Thawing: Thaw a single aliquot of the GSK-J4 stock solution at room temperature.
- Serial Dilution: Perform serial dilutions of the stock solution in cell culture medium to achieve the final desired experimental concentration (e.g., 1 μ M, 5 μ M, 10 μ M).
 - Important: The final concentration of DMSO in the culture medium should be kept low (typically $\leq 0.1\%$) to avoid solvent-induced cytotoxicity. Ensure the vehicle control cultures are treated with the same final concentration of DMSO.
- Application: Add the final working solution to the cell cultures and mix gently by swirling the plate.
- Incubation: Incubate the cells for the desired experimental duration.

3. Preparation of Formulations for In Vivo Use

This protocol provides examples of formulations for administering GSK-J4 to animal models. The choice of vehicle depends on the route of administration and experimental model. Note: Working solutions for in vivo experiments should be prepared fresh on the day of use.

Example Formulation 1: PEG300, Tween 80, and Saline/ddH₂O Vehicle

Materials:

- GSK-J4 stock solution in DMSO
- PEG300 (Polyethylene glycol 300)
- Tween 80 (Polysorbate 80)
- Sterile ddH₂O or saline (0.9% NaCl)

Protocol:

- Start with a clarified stock solution of GSK-J4 in DMSO (e.g., 100 mg/mL).
- To prepare a 1 mL final solution, sequentially add the components. For a final formulation of 10% DMSO, 40% PEG300, 5% Tween 80, and 45% ddH₂O:
 - Take 100 µL of the GSK-J4 DMSO stock.
 - Add 400 µL of PEG300 and mix thoroughly until the solution is clear.
 - Add 50 µL of Tween 80 and mix until clear.
 - Add 450 µL of ddH₂O or saline to reach the final volume of 1 mL. Mix well.
- The solution should be used immediately for optimal results.

Example Formulation 2: Corn Oil Vehicle**Materials:**

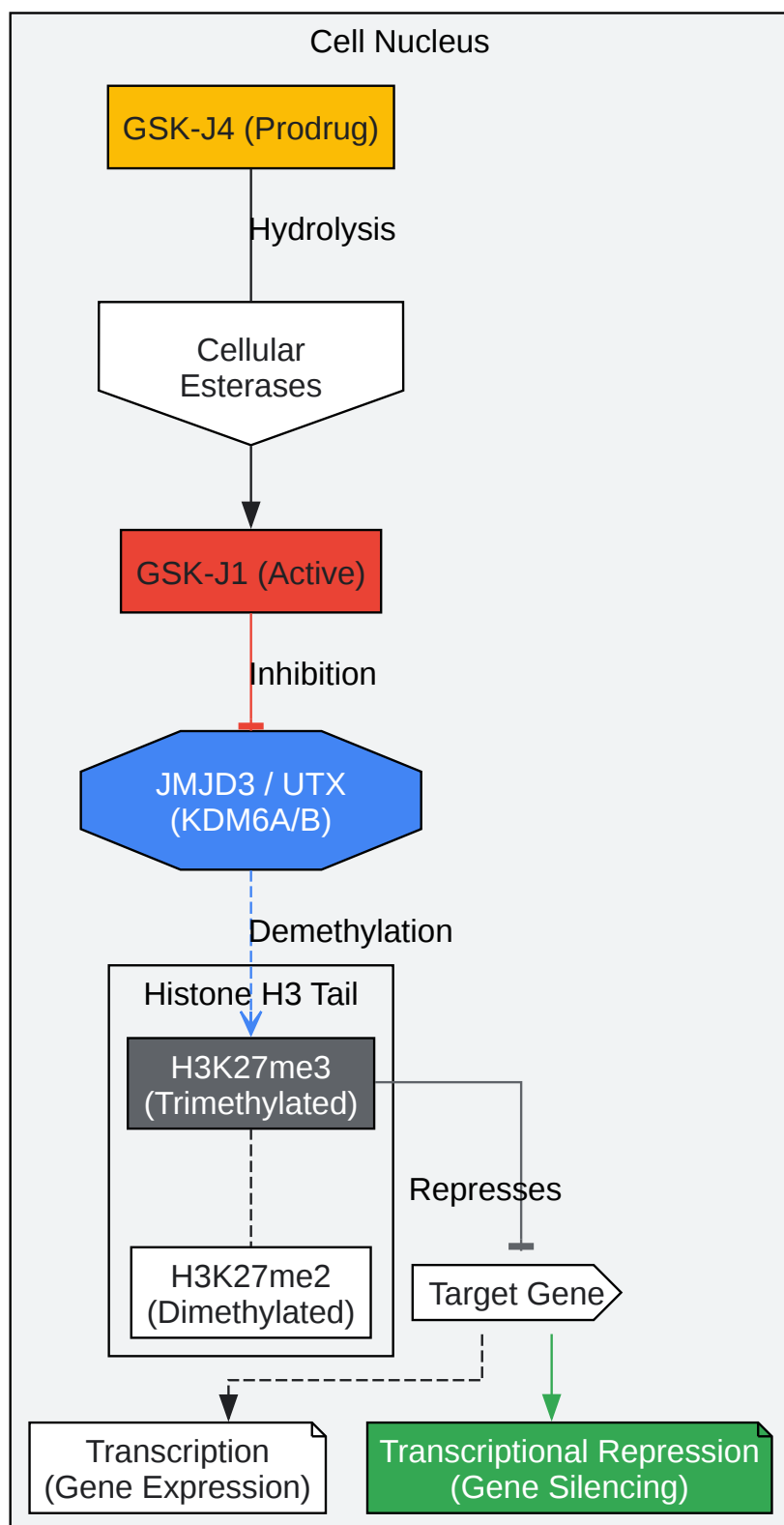
- GSK-J4 stock solution in DMSO (e.g., 11 mg/mL)
- Corn oil

Protocol:

- To prepare a 1 mL working solution with a final DMSO concentration of 5%:
 - Add 50 µL of a clear 11 mg/mL GSK-J4 stock solution in DMSO to 950 µL of corn oil.
- Mix evenly to create a uniform suspension.
- This mixed solution should be used immediately.

Visualizations

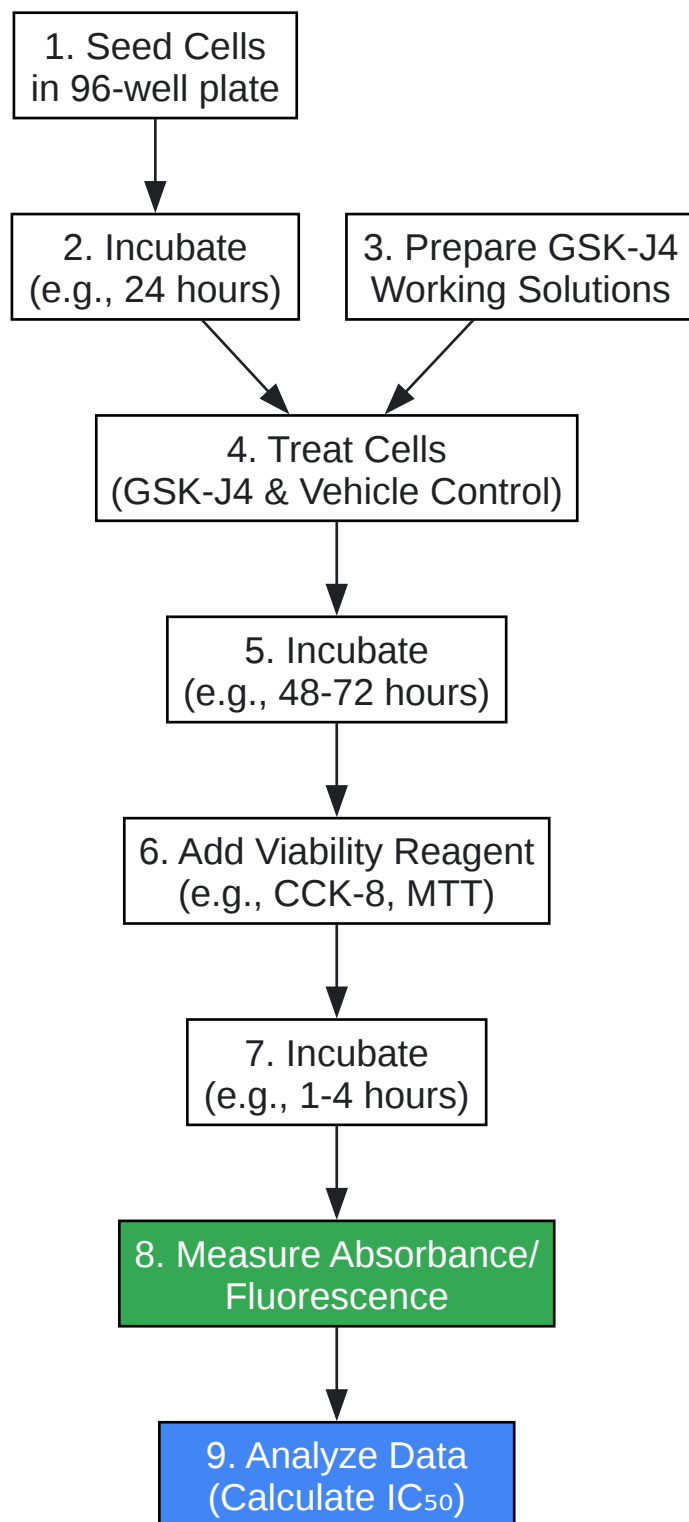
Mechanism of Action of GSK-J4



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Caption: Mechanism of action for GSK-J4.

Experimental Workflow: In Vitro Cell Viability Assay



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Caption: Workflow for a typical cell viability assay.

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